

# molecular formula and molar mass of $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$

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## Compound of Interest

Compound Name: Nickel sulphate hydrate

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An In-depth Technical Guide on the Molecular Properties of Nickel(II) Sulfate Hexahydrate

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental chemical properties of compounds is paramount. This guide provides a detailed analysis of the molecular formula and molar mass of Nickel(II) sulfate hexahydrate ( $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ ).

## Molecular Formula

The molecular formula for Nickel(II) sulfate hexahydrate is  $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ <sup>[1][2][3][4]</sup>. This formula indicates that each formula unit of the compound consists of one nickel(II) ion ( $\text{Ni}^{2+}$ ), one sulfate ion ( $\text{SO}_4^{2-}$ ), and is associated with six molecules of water of hydration ( $\text{H}_2\text{O}$ ).

## Molar Mass

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. For  $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ , the molar mass is calculated by summing the atomic masses of nickel, sulfur, oxygen, and hydrogen according to its molecular formula.

## Calculation of Molar Mass

The molar mass is calculated as follows:

Molar Mass = (Atomic Mass of Ni) + (Atomic Mass of S) + (10 × Atomic Mass of O) + (12 × Atomic Mass of H)

Using the standard atomic weights of the elements:

- Nickel (Ni): 58.6934 g/mol [5][6][7][8]
- Sulfur (S): 32.06 g/mol [9][10][11]
- Oxygen (O): 15.999 g/mol [12][13][14]
- Hydrogen (H): 1.008 g/mol [15][16]

The calculation is: Molar Mass =  $(1 \times 58.6934) + (1 \times 32.06) + (4 \times 15.999) + (6 \times 2 \times 1.008) + (6 \times 1 \times 15.999)$  Molar Mass =  $58.6934 + 32.06 + 63.996 + 12.096 + 95.994$  Molar Mass = 262.8394 g/mol

This calculated value aligns with experimentally determined and published molar masses for Nickel(II) sulfate hexahydrate, which are approximately 262.85 g/mol [2][4] and 262.86 g/mol [1][17].

## Data Presentation

The quantitative data for the molar mass calculation is summarized in the table below for clarity and easy comparison.

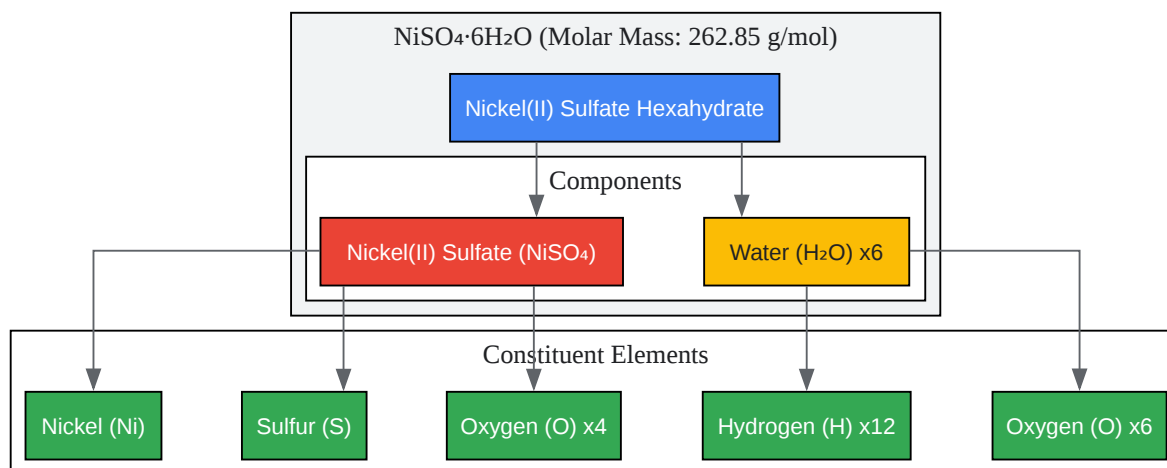
Element	Symbol	Quantity	Standard Atomic Weight ( g/mol )	Total Mass ( g/mol )
Nickel	Ni	1	58.6934	58.6934
Sulfur	S	1	32.06	32.06
Oxygen	O	10	15.999	159.99
Hydrogen	H	12	1.008	12.096
Total	NiSO <sub>4</sub> ·6H <sub>2</sub> O	262.8394		

## Experimental Protocols

This section is not applicable to the determination of the molecular formula and the calculation of molar mass from standard atomic weights. These are fundamental chemical properties derived from the established periodic table and principles of chemistry.

## Visualization

The following diagram illustrates the compositional relationship of the elements within Nickel(II) sulfate hexahydrate.



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Caption: Compositional breakdown of Nickel(II) Sulfate Hexahydrate.

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- To cite this document: BenchChem. [molecular formula and molar mass of  $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ ]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1259748#molecular-formula-and-molar-mass-of-niso4-6h2o]

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